

An In-Depth Technical Guide to 1-Hexylperylene (CAS: 143076-98-6)

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Compound of Interest

Compound Name: 1-Hexylperylene

CAS No.: 143076-98-6

Cat. No.: B585519

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This guide provides a comprehensive technical overview of **1-Hexylperylene**, a molecule of significant interest for researchers, scientists, and drug development professionals. While specific data for this compound is limited, this document synthesizes information from the broader class of perylene derivatives to offer field-proven insights into its synthesis, properties, and potential applications.

Introduction: The Perylene Core and the Influence of Alkyl Substitution

Perylene is a polycyclic aromatic hydrocarbon composed of five fused benzene rings, forming a planar and highly conjugated π -system.^[1] This extended conjugation is the source of its remarkable photophysical properties, including strong absorption in the visible spectrum and high fluorescence quantum yields.^{[2][3]} These characteristics, combined with excellent chemical, thermal, and photochemical stability, make perylene and its derivatives highly attractive for applications in organic electronics, such as organic field-effect transistors (OFETs), organic light-emitting diodes (OLEDs), and organic photovoltaics (OPVs).^[4]

The functionalization of the perylene core is a key strategy to modulate its properties for specific applications. The introduction of a hexyl chain at the 1-position, creating **1-Hexylperylene**, is anticipated to significantly influence its solubility, molecular packing, and, consequently, its electronic behavior. The alkyl chain enhances solubility in common organic solvents, a crucial factor for solution-based processing of thin films for electronic devices.^[5] Furthermore, the steric hindrance introduced by the hexyl group can disrupt the strong π - π stacking characteristic of the parent perylene, potentially leading to altered solid-state morphology and charge transport properties.^[4]

Physicochemical and Spectroscopic Properties

While experimental data for **1-Hexylperylene** is not readily available, its properties can be reliably inferred from the well-studied perylene core and the known effects of alkyl substitution.

General Properties

Property	Predicted Value/Information	Source
CAS Number	143076-98-6	
Molecular Formula	C ₂₆ H ₂₂	
Molecular Weight	334.46 g/mol	
Appearance	Expected to be a yellow to orange crystalline solid	^[1]
Melting Point	Lower than the parent perylene (273-274 °C) due to the hexyl chain disrupting crystal packing	^[1]

Solubility

The introduction of the hexyl group is expected to significantly enhance the solubility of **1-Hexylperylene** in common organic solvents compared to the sparingly soluble parent compound.

Solvent	Predicted Solubility	Rationale
Toluene	Good	Perylene itself has moderate solubility in toluene; the hexyl chain will increase this.[1]
Chloroform	Good	A common solvent for many organic molecules, including perylene derivatives.[6]
Tetrahydrofuran (THF)	Moderate to Good	Often used for spectroscopic analysis of perylene derivatives.[5]
Hexane/Cyclohexane	Moderate	The nonpolar hexyl chain should improve solubility in aliphatic solvents.[7]
Acetone	Slightly Soluble	Perylene has very slight solubility in acetone.[1]
Water	Insoluble	Consistent with the hydrophobic nature of the perylene core and the hexyl chain.[1]

Spectroscopic Properties

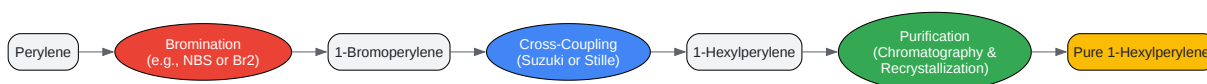
The electronic absorption and emission spectra of **1-Hexylperylene** are expected to be similar to those of the perylene core, with some subtle shifts due to the alkyl substituent.

- **UV-Vis Absorption:** The absorption spectrum is predicted to exhibit the characteristic vibronic structure of perylene, with major peaks in the 400-450 nm range.[3] The hexyl group, being an electron-donating alkyl chain, may cause a slight red-shift (bathochromic shift) in the absorption maxima compared to unsubstituted perylene.
- **Fluorescence Emission:** **1-Hexylperylene** is expected to be a strong blue-green emitter, with emission maxima mirror-imaging the absorption spectrum. The fluorescence quantum yield is anticipated to be high, a hallmark of the perylene chromophore.

- NMR Spectroscopy:
 - ^1H NMR: The aromatic region will show a complex pattern of coupled protons on the perylene core. The hexyl chain will exhibit characteristic aliphatic signals: a triplet for the terminal methyl group (~ 0.9 ppm), a series of multiplets for the methylene groups, and a triplet for the methylene group attached to the perylene ring, shifted downfield.
 - ^{13}C NMR: The spectrum will be characterized by a number of signals in the aromatic region (120-140 ppm) corresponding to the perylene core, and aliphatic signals for the hexyl chain.
 - Mass Spectrometry: The molecular ion peak (M^+) would be expected at $m/z = 334.46$. Fragmentation patterns would likely involve the loss of the hexyl chain or fragments thereof.
- [8]

Synthesis and Purification

A plausible and efficient synthetic route to **1-Hexylperylene** involves a two-step process: the selective bromination of perylene to yield 1-bromoperylene, followed by a palladium-catalyzed cross-coupling reaction to introduce the hexyl group.



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Caption: Synthetic workflow for **1-Hexylperylene**.

Step 1: Synthesis of 1-Bromoperylene (Intermediate)

Causality: The first step is to introduce a reactive handle onto the perylene core at the desired position. Bromination is a well-established method for the functionalization of polycyclic aromatic hydrocarbons. The use of a mild brominating agent like N-bromosuccinimide (NBS) or a controlled amount of bromine can favor mono-substitution.[2]

Experimental Protocol (Illustrative):

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and protected from light, dissolve perylene in a suitable inert solvent such as dichloromethane (DCM) or carbon tetrachloride (CCl₄).
- **Bromination:** Slowly add a solution of N-bromosuccinimide (1.0-1.1 equivalents) in the same solvent to the perylene solution at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, the reaction mixture is washed with water and an aqueous solution of sodium thiosulfate to remove any unreacted bromine and succinimide. The organic layer is then dried over anhydrous magnesium sulfate.
- **Purification:** The crude product is purified by column chromatography on silica gel using a nonpolar eluent (e.g., hexane or a hexane/toluene mixture) to isolate 1-bromoperylene.

Step 2: Synthesis of 1-Hexylperylene via Cross-Coupling

Causality: Palladium-catalyzed cross-coupling reactions are powerful tools for the formation of carbon-carbon bonds. Both Suzuki and Stille couplings are suitable for this transformation, with the choice often depending on the availability of reagents and tolerance of functional groups.^[9]^[10]

3.2.1. Suzuki Coupling Approach

Reaction: 1-Bromoperylene is coupled with hexylboronic acid or its ester derivative.^[11]^[12]^[13]

Experimental Protocol (Illustrative):

- **Reagents:** To a degassed mixture of 1-bromoperylene, hexylboronic acid (1.2-1.5 equivalents), a palladium catalyst (e.g., Pd(PPh₃)₄ or PdCl₂(dppf)), and a base (e.g., K₂CO₃ or Cs₂CO₃) is added a degassed solvent system, typically a mixture of toluene and water or THF and water.
- **Reaction Conditions:** The reaction mixture is heated under an inert atmosphere (e.g., argon or nitrogen) at reflux for several hours until the starting material is consumed (monitored by

TLC).

- Work-up: After cooling to room temperature, the mixture is diluted with an organic solvent and washed with water. The organic layer is dried and the solvent is removed under reduced pressure.

3.2.2. Stille Coupling Approach

Reaction: 1-Bromoperylene is coupled with hexyltributylstannane.^{[9][10]}

Experimental Protocol (Illustrative):

- Reagents: In a Schlenk flask, 1-bromoperylene, hexyltributylstannane (1.1-1.3 equivalents), and a palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$) are dissolved in a degassed anhydrous solvent such as toluene or DMF.
- Reaction Conditions: The mixture is heated under an inert atmosphere at a temperature typically between 80-110 °C for several hours.
- Work-up: After completion, the reaction is cooled and the solvent is removed. The residue is then purified to remove the tin byproducts, often by column chromatography.

Purification of 1-Hexylperylene

Causality: High purity is crucial for obtaining reliable photophysical data and for the fabrication of high-performance electronic devices. A combination of chromatography and recrystallization is typically employed.

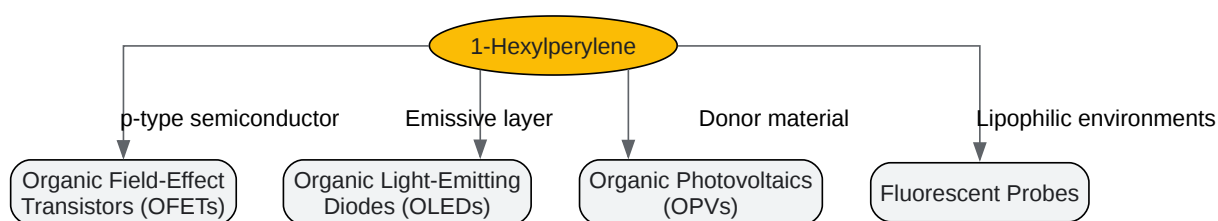
Protocol:

- Column Chromatography: The crude **1-Hexylperylene** is first purified by column chromatography on silica gel using a gradient of a nonpolar eluent system (e.g., hexane/toluene) to separate the product from any remaining starting materials, catalyst residues, and byproducts.
- Recrystallization: The fractions containing the pure product are combined, the solvent is evaporated, and the solid is further purified by recrystallization from a suitable solvent or

solvent mixture (e.g., ethanol, isopropanol, or a mixture of hexane and ethyl acetate). This step is critical for obtaining highly crystalline material.

Applications in Research and Development

The unique combination of the perylene core's optoelectronic properties and the processability imparted by the hexyl chain makes **1-Hexylperylene** a promising candidate for several areas of research and development.



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Caption: Potential applications of **1-Hexylperylene**.

- **Organic Field-Effect Transistors (OFETs):** The enhanced solubility of **1-Hexylperylene** allows for the deposition of uniform thin films via solution-based techniques like spin-coating or inkjet printing.[14][15] The hexyl chain can influence the molecular packing in the solid state, which is a critical determinant of charge carrier mobility. As a p-type semiconductor, **1-Hexylperylene** could be investigated as the active layer in OFETs.[4]
- **Organic Light-Emitting Diodes (OLEDs):** The high fluorescence quantum yield of the perylene core makes **1-Hexylperylene** a candidate for use as an emissive material in OLEDs. The hexyl group can help to prevent aggregation-induced quenching in the solid state, potentially leading to more efficient devices.
- **Organic Photovoltaics (OPVs):** In OPVs, perylene derivatives can function as either donor or acceptor materials. **1-Hexylperylene**, with its strong absorption in the visible spectrum, could be explored as a donor material in bulk heterojunction solar cells.

- **Fluorescent Probes:** The lipophilic nature of the hexyl chain combined with the fluorescent perylene core makes this molecule a potential candidate for use as a fluorescent probe for studying lipid membranes and other nonpolar environments.

Safety and Handling

Perylene and its derivatives should be handled with care in a laboratory setting.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- **Handling:** Avoid inhalation of dust and contact with skin and eyes. Handle in a well-ventilated area or in a fume hood.
- **Storage:** Store in a cool, dry, and dark place in a tightly sealed container.
- **Toxicity:** While specific toxicity data for **1-Hexylperylene** is not available, polycyclic aromatic hydrocarbons as a class can have toxic and carcinogenic properties.^[16] Therefore, it is prudent to treat this compound as potentially hazardous.

Conclusion

1-Hexylperylene stands as a promising organic semiconductor, leveraging the exceptional photophysical properties of the perylene core with the enhanced processability afforded by the hexyl substituent. This technical guide, by drawing upon the extensive knowledge base of perylene chemistry, provides a solid foundation for researchers to explore the synthesis, characterization, and application of this intriguing molecule. The detailed protocols and mechanistic insights are intended to empower scientists in the fields of materials science, organic electronics, and drug development to unlock the full potential of **1-Hexylperylene**.

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